

Essential Safety and Handling Protocols for NCT-504

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Compound of Interest

Compound Name: NCT-504

Cat. No.: B1193298

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This document provides crucial safety and logistical information for the handling and disposal of **NCT-504**, a selective allosteric inhibitor of PIP4Ky. Adherence to these guidelines is essential to ensure a safe laboratory environment and the integrity of your research.

Personal Protective Equipment (PPE)

Proper personal protective equipment is the first line of defense against potential exposure to **NCT-504**. The following table summarizes the required PPE for handling this compound.

Body Part	Required PPE	Specifications
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Ensure gloves are regularly inspected for tears or punctures before use.
Eyes	Safety glasses with side shields or goggles	Must be worn at all times in the laboratory, especially when handling the solid compound or solutions.
Body	Laboratory coat	A standard laboratory coat should be worn to protect against splashes and spills.
Respiratory	Use in a well-ventilated area	A certified fume hood should be utilized when handling the powdered form of NCT-504 to avoid inhalation.

Operational and Disposal Plans

Handling and Storage:

NCT-504 should be handled with care to avoid direct contact and inhalation. Follow these procedural steps for safe handling:

- **Preparation:** Before handling, ensure all necessary PPE is correctly worn. Prepare the work area within a certified chemical fume hood.
- **Weighing:** When weighing the solid compound, use an analytical balance within the fume hood to minimize the risk of airborne dust.
- **Dissolving:** If preparing a solution, add the solvent to the **NCT-504** powder slowly to prevent splashing.
- **Storage:** Store **NCT-504** in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials.

Spill Management:

In the event of a spill, immediate action is required to contain and clean the affected area:

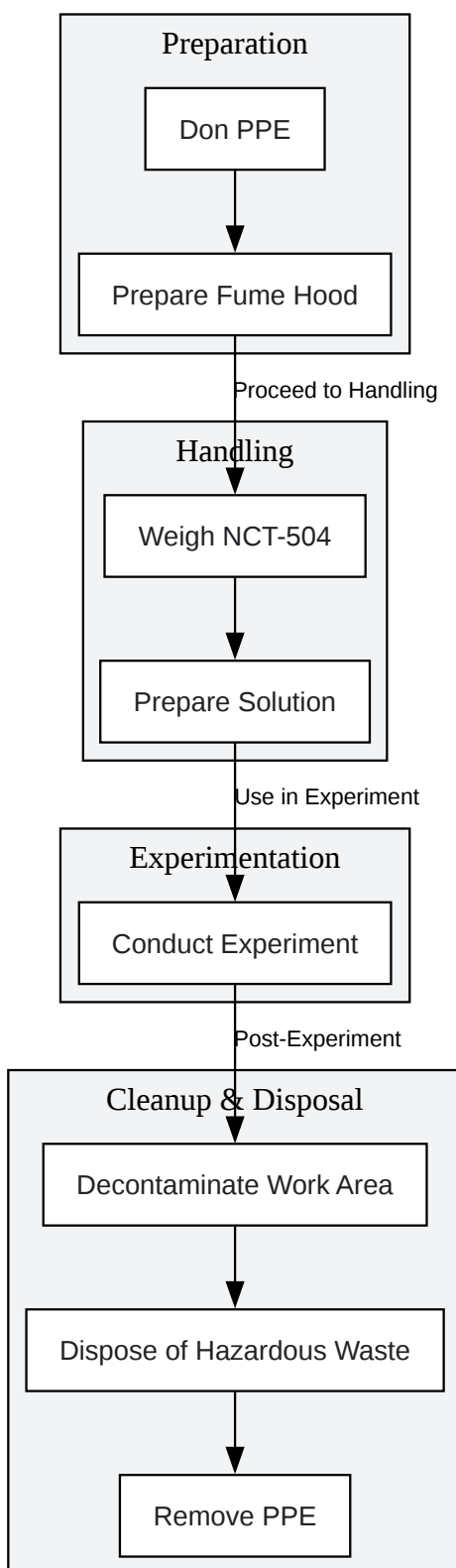
- **Evacuate:** Alert personnel in the immediate vicinity and evacuate the area if necessary.
- **Ventilate:** Ensure the area is well-ventilated, preferably within a fume hood.
- **Contain:** For small spills, use an absorbent material (e.g., spill pillows, absorbent pads) to contain the substance.
- **Clean:** Carefully collect the absorbed material and any contaminated surfaces using appropriate tools. Place all waste into a sealed, labeled container.
- **Decontaminate:** Clean the spill area with a suitable decontamination solution.

Disposal Plan:

All waste contaminated with **NCT-504**, including empty containers, used PPE, and spill cleanup materials, must be disposed of as hazardous chemical waste. Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of **NCT-504** down the drain or in regular trash.

Experimental Workflow

The following diagram outlines a standard workflow for handling **NCT-504** in a laboratory setting, from initial preparation to final disposal.



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Caption: Workflow for Safe Handling of **NCT-504**.

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